

# INCB059872 Technical Support Center: Solubility and Stability Guide

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## Compound of Interest

Compound Name: INCB059872

Cat. No.: B1192888

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for handling **INCB059872**, a potent and selective LSD1 inhibitor. Below you will find frequently asked questions (FAQs), detailed experimental protocols, and data on the solubility and stability of **INCB059872** in DMSO and saline-based solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **INCB059872**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **INCB059872**. It is advisable to use anhydrous, high-purity DMSO to ensure optimal solubility and stability.

Q2: I am observing incomplete dissolution of **INCB059872** in DMSO. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Use fresh, anhydrous DMSO: DMSO is hygroscopic and absorbed water can reduce the solubility of compounds.<sup>[1]</sup>
- Sonication: Brief sonication can help break down aggregates and facilitate dissolution.
- Gentle warming: Warming the solution to 37°C may improve solubility. Avoid excessive heat, which could degrade the compound.

- Vortexing: Vigorous vortexing can aid in the dissolution process.

Q3: How should I store my **INCB059872** stock solution in DMSO?

A3: For long-term storage, it is recommended to aliquot your DMSO stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[2\]](#)[\[3\]](#)

Q4: Can I dissolve **INCB059872** directly in saline?

A4: Direct dissolution of **INCB059872** in saline or other aqueous buffers is generally not recommended due to its low aqueous solubility. For in vitro and in vivo experiments requiring a saline-based solution, it is best to first prepare a high-concentration stock in DMSO and then dilute it into the final aqueous medium.

Q5: I need to prepare a working solution of **INCB059872** in a saline-based buffer for an in vivo study. How can I do this without precipitation?

A5: To prepare a working solution for in vivo administration, a common method involves a step-wise dilution of a DMSO stock solution with co-solvents before adding saline. This helps to maintain the compound's solubility in the final aqueous formulation. A detailed protocol is provided in the "Experimental Protocols" section below.

Q6: How stable is **INCB059872** in an aqueous (saline-based) solution?

A6: While specific quantitative data for the stability of **INCB059872** in saline alone is not readily available in published literature, studies on similar LSD1 inhibitor clinical candidates have shown excellent stability in aqueous buffers, with over 90% of the compound remaining after 6 days at 37°C.[\[4\]](#) However, the stability in your specific experimental conditions should be verified. We provide a general protocol for assessing stability in the "Experimental Protocols" section. For in vivo studies, it is always recommended to prepare fresh working solutions daily.[\[3\]](#)

## Data Presentation

### Table 1: Solubility of **INCB059872** and its Dihydrochloride Salt in DMSO

Compound Form	Solvent	Solubility	Notes
INCB059872	DMSO	200 mg/mL	Ultrasonic treatment may be required. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.
INCB059872 dihydrochloride	DMSO	92 mg/mL	Moisture-absorbing DMSO can reduce solubility; fresh DMSO is advised. <sup>[1]</sup>

**Table 2: Recommended Storage Conditions for INCB059872 Stock Solutions in DMSO**

Storage Temperature	Duration	Recommendations
-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. <sup>[2][3]</sup>
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. <sup>[2][3]</sup>

## Experimental Protocols

### Protocol 1: Preparation of a High-Concentration Stock Solution of INCB059872 in DMSO

Objective: To prepare a stable, high-concentration stock solution of **INCB059872** for subsequent dilutions.

Materials:

- **INCB059872** powder
- Anhydrous, high-purity DMSO

- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Vortex mixer
- Sonicator (optional)

#### Procedure:

- Allow the **INCB059872** vial and the DMSO to equilibrate to room temperature.
- Weigh the desired amount of **INCB059872** powder and place it in a sterile tube.
- Add the calculated volume of DMSO to achieve the target concentration (e.g., 50 mg/mL).
- Cap the tube tightly and vortex vigorously for 2-3 minutes.
- If the compound is not fully dissolved, sonicate the tube in a water bath for 5-10 minutes.
- Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquot the stock solution into single-use volumes in sterile tubes.
- Store the aliquots at -20°C or -80°C as recommended.

## Protocol 2: Preparation of an In Vivo Formulation of **INCB059872**

Objective: To prepare a saline-based formulation of **INCB059872** suitable for in vivo administration, minimizing the risk of precipitation.

#### Materials:

- **INCB059872** stock solution in DMSO (e.g., 50 mg/mL)
- PEG300
- Tween-80

- Sterile Saline (0.9% NaCl)
- Sterile tubes
- Calibrated pipettes

Procedure (for a final concentration of  $\geq 5$  mg/mL):

- In a sterile tube, add 100  $\mu$ L of a 50 mg/mL **INCB059872** stock solution in DMSO.
- Add 400  $\mu$ L of PEG300 to the tube and mix thoroughly by pipetting or gentle vortexing.
- Add 50  $\mu$ L of Tween-80 and mix until the solution is homogeneous.
- Slowly add 450  $\mu$ L of sterile saline to the mixture while gently vortexing to bring the final volume to 1 mL.
- Visually inspect the final formulation for clarity. This protocol should yield a clear solution. It is recommended to use this formulation on the same day it is prepared.[\[3\]](#)

## Protocol 3: General Protocol for Assessing the Stability of **INCB059872** in Saline

Objective: To determine the stability of **INCB059872** in a specific saline-based solution over time.

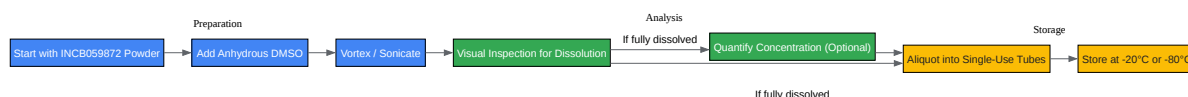
Materials:

- **INCB059872** stock solution in DMSO
- The specific saline-based buffer to be tested
- Incubator or water bath set to the desired temperature (e.g., room temperature or 37°C)
- HPLC or LC-MS system for analysis

Procedure:

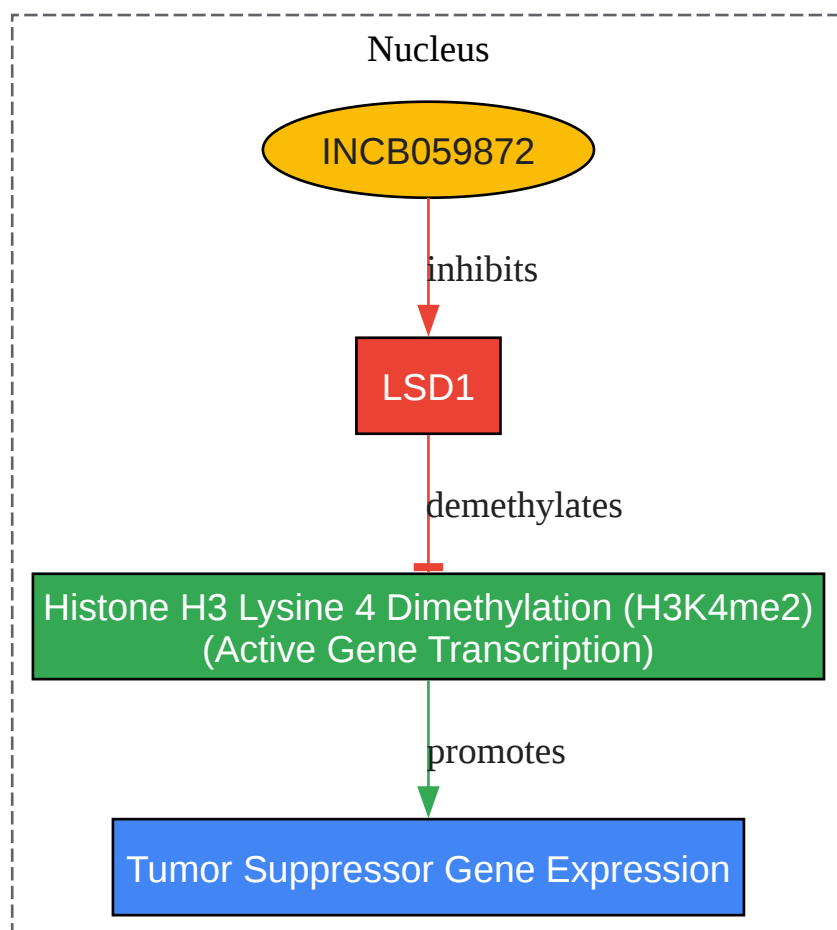
- Prepare a working solution of **INCB059872** in the saline-based buffer by diluting the DMSO stock. Ensure the final DMSO concentration is low (typically  $\leq 1\%$ ) to minimize its effect on the experiment.
- Immediately after preparation (T=0), take an aliquot of the solution and analyze it by HPLC or LC-MS to determine the initial peak area or concentration of **INCB059872**.
- Store the remaining solution at the desired temperature, protected from light.
- At subsequent time points (e.g., 2, 4, 8, 24, 48 hours), take further aliquots and analyze them using the same method.
- Calculate the percentage of **INCB059872** remaining at each time point relative to the T=0 sample.

## Visualizations



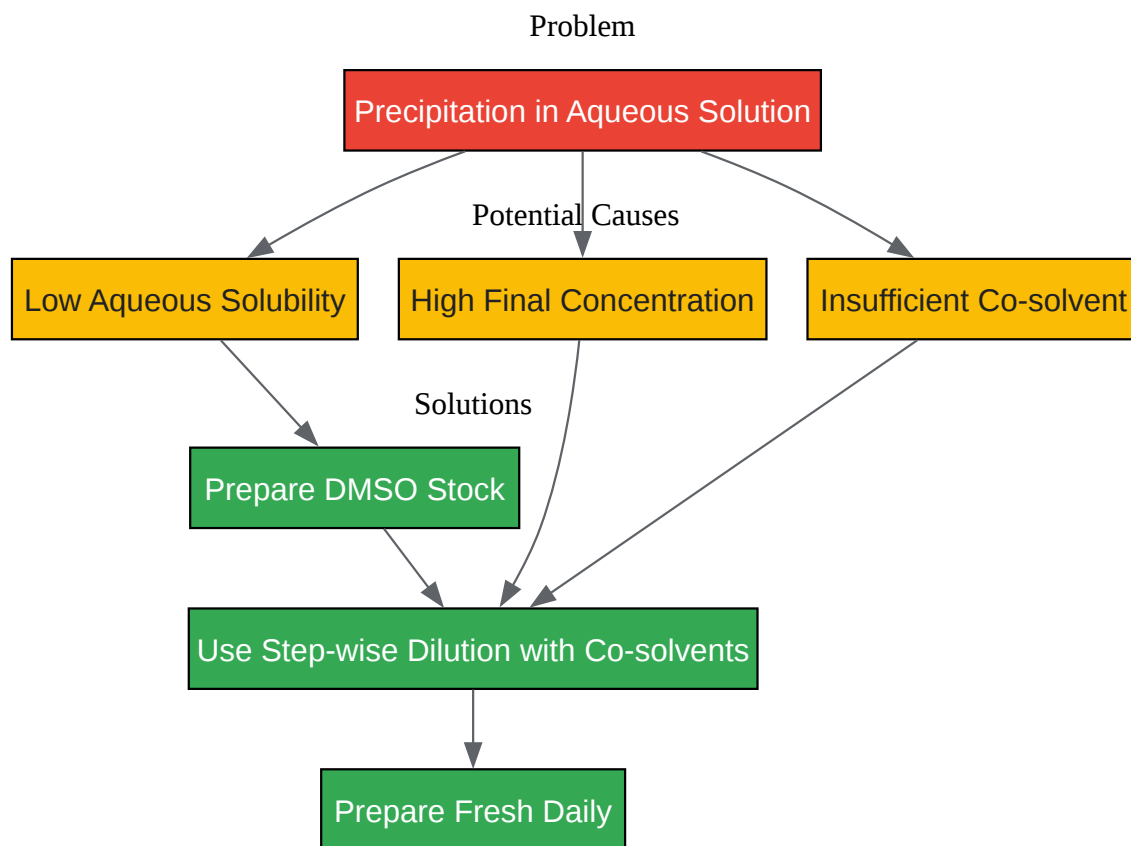
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Caption: Workflow for preparing and storing **INCB059872** stock solutions in DMSO.



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Caption: Mechanism of action of **INCB059872** as an LSD1 inhibitor.



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Caption: Troubleshooting guide for **INCB059872** precipitation in aqueous solutions.

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